

Application Note: Spectrophotometric Determination of Nicorandil

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Compound of Interest

Compound Name: 6-Hydroxy Nicorandil

CAS No.: 113743-17-2

Cat. No.: B029233

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Introduction: The Analytical Imperative for Nicorandil

Nicorandil is a unique antianginal agent possessing a dual mechanism of action: it acts as a potassium channel activator and a nitric oxide donor, leading to arterial and venous vasodilation.^[1] This pharmacological profile makes it a valuable therapeutic option for the management of angina pectoris. The quality control and dosage uniformity of nicorandil in pharmaceutical preparations are critical for ensuring its therapeutic efficacy and patient safety. Spectrophotometry, owing to its simplicity, cost-effectiveness, and rapid analysis times, presents a highly suitable technique for the routine analysis of nicorandil in bulk drug and dosage forms.^{[2][3][4]}

A Note on the Determination of 6-Hydroxy Nicorandil:

While the spectrophotometric analysis of the parent drug, nicorandil, is well-established, a comprehensive literature search did not yield specific, validated spectrophotometric methods for the direct determination of its metabolite, **6-Hydroxy Nicorandil**. Analytical methods for metabolites often require more sensitive and selective techniques like HPLC or LC-MS/MS due

to their typically lower concentrations in biological matrices and potential for interference. Researchers interested in the quantification of **6-Hydroxy Nicorandil** should consider these advanced chromatographic techniques. This application note, therefore, focuses on the robust and widely applicable spectrophotometric methods for the parent compound, Nicorandil.

Principle of Spectrophotometric Quantification

The spectrophotometric determination of nicorandil can be broadly categorized into two approaches:

- **Direct UV Spectrophotometry:** This method relies on the inherent ability of the nicorandil molecule to absorb ultraviolet radiation at a specific wavelength. The absorbance is directly proportional to the concentration of the drug in the solution, following the Beer-Lambert law.
- **Visible Spectrophotometry (Colorimetric Methods):** These methods involve a chemical reaction that results in the formation of a colored product. The intensity of the color, which is measured by a spectrophotometer in the visible region, is proportional to the concentration of nicorandil. These methods often provide enhanced sensitivity and specificity compared to direct UV spectrophotometry.

Methodologies and Protocols

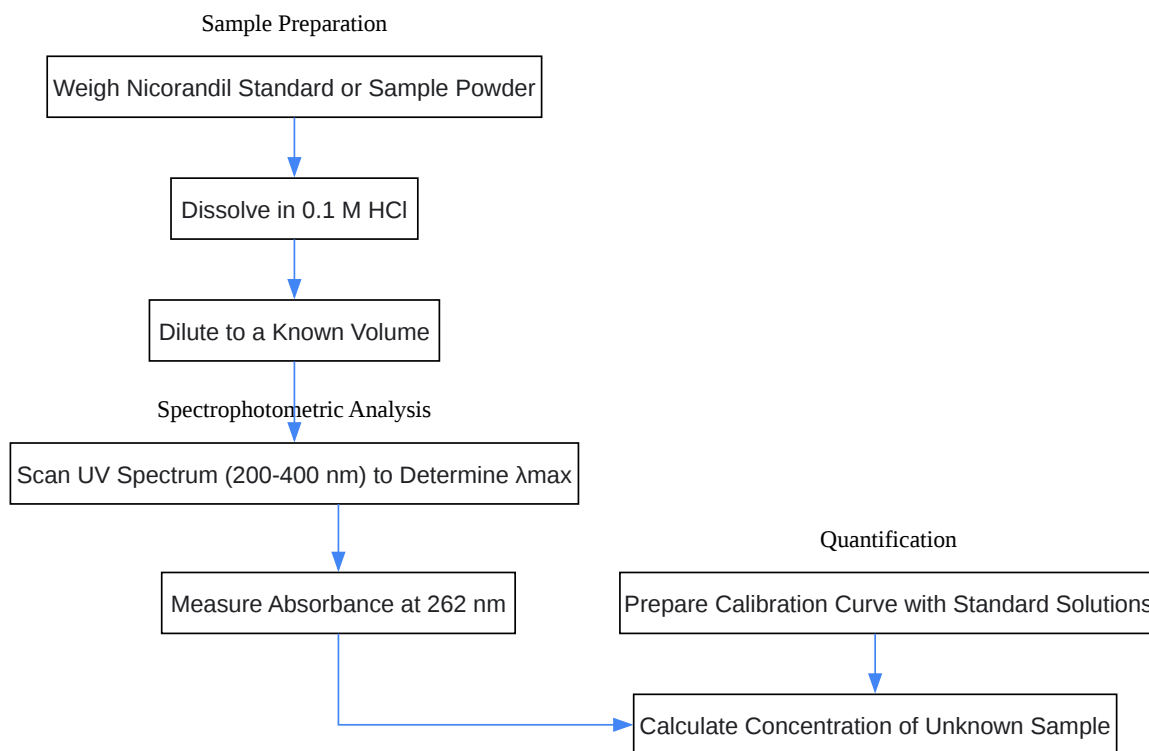
Method A: Direct UV Spectrophotometry in 0.1 M Hydrochloric Acid

This method is valued for its simplicity and speed, making it ideal for routine quality control.

Causality of Experimental Choices:

- **Solvent:** 0.1 M Hydrochloric Acid (HCl) is used as the solvent to ensure the complete dissolution of nicorandil and to provide a stable ionic environment, which can help in obtaining reproducible spectral characteristics.
- **Wavelength of Maximum Absorbance (λ_{max}):** The λ_{max} for nicorandil in 0.1 M HCl is typically observed around 262 nm.^[5] Measuring absorbance at the λ_{max} provides the highest sensitivity and minimizes the impact of minor wavelength calibration errors.

Experimental Workflow: Direct UV Spectrophotometry



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Caption: Workflow for Direct UV Spectrophotometric Analysis of Nicorandil.

Protocol:

- Preparation of 0.1 M HCl: Dilute 8.3 ml of concentrated HCl to 1000 ml with distilled water.

- Preparation of Standard Stock Solution (100 µg/ml): Accurately weigh 10 mg of pure nicorandil and transfer it to a 100 ml volumetric flask. Dissolve in and dilute to the mark with 0.1 M HCl.[5]
- Preparation of Working Standard Solutions: From the stock solution, prepare a series of dilutions in 0.1 M HCl to obtain concentrations in the range of 5-40 µg/ml.[5]
- Preparation of Sample Solution: Weigh and powder 20 tablets. An amount of powder equivalent to 10 mg of nicorandil is dissolved in 0.1 M HCl, sonicated for 15 minutes, and filtered. The filtrate is diluted with 0.1 M HCl to achieve a final concentration within the calibration range.
- Spectrophotometric Measurement: Measure the absorbance of the standard and sample solutions at 262 nm against a 0.1 M HCl blank.[5]
- Quantification: Plot a calibration curve of absorbance versus concentration for the standard solutions. Determine the concentration of nicorandil in the sample solution from the calibration curve.

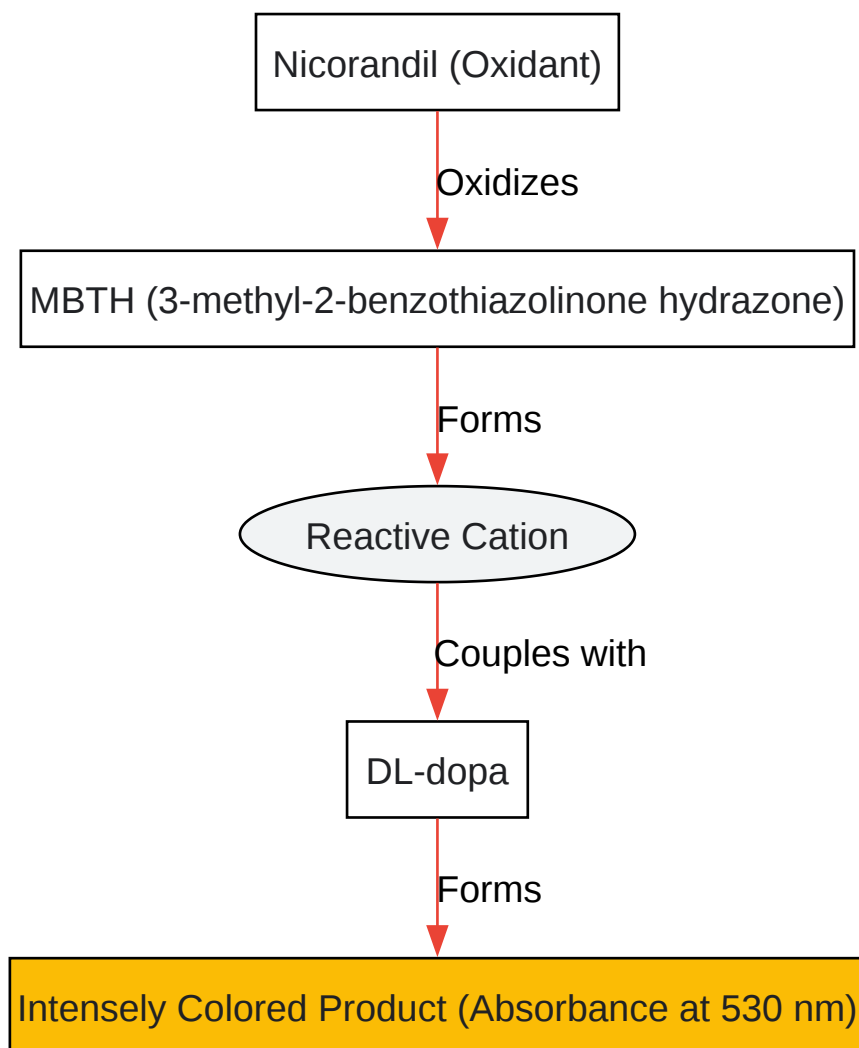
Method B: Visible Spectrophotometry by Oxidative Coupling Reaction

This colorimetric method offers higher sensitivity and is based on the oxidative coupling of 3-methyl-2-benzothiazolinone hydrazone hydrochloride (MBTH) with DL-3,4-dihydroxyphenylalanine (DL-dopa) in the presence of nicorandil as an oxidant.[6]

Causality of Experimental Choices:

- Reaction Principle: In an acidic medium (sulfuric acid), nicorandil acts as an oxidizing agent. This property is harnessed to facilitate the oxidative coupling of MBTH with DL-dopa, resulting in the formation of an intensely colored product.
- Reagents: MBTH is a chromogenic reagent that, upon oxidation, forms a reactive cation that couples with an electron-rich compound like DL-dopa to produce a stable, colored complex.
- Wavelength of Measurement: The resulting colored product exhibits maximum absorbance at 530 nm, a wavelength where interference from excipients is generally minimal.[6]

Reaction Pathway: Oxidative Coupling for Colorimetric Detection



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Caption: Principle of the Colorimetric Method for Nicorandil Determination.

Protocol:

- Reagent Preparation:
 - MBTH Solution (0.2% w/v): Dissolve 200 mg of MBTH in 100 ml of distilled water.
 - DL-dopa Solution (0.2% w/v): Dissolve 200 mg of DL-dopa in 100 ml of distilled water.
 - Sulfuric Acid (5 M): Prepare by diluting concentrated sulfuric acid with distilled water.

- Preparation of Standard Stock Solution (100 µg/ml): Prepare as described in Method A, using distilled water as the solvent.
- Preparation of Working Standard Solutions: Prepare a series of dilutions from the stock solution to obtain concentrations in the range of 1.0 to 15.0 µg/ml.[7]
- Color Development: To 1 ml of each standard or sample solution in a series of 10 ml volumetric flasks, add 1 ml of 5 M sulfuric acid, 1 ml of 0.2% MBTH solution, and 2 ml of 0.2% DL-dopa solution. Mix well and heat in a water bath at 95°C for 5 minutes. Cool to room temperature and dilute to the mark with distilled water.
- Spectrophotometric Measurement: Measure the absorbance of the resulting colored solutions at 530 nm against a reagent blank prepared in the same manner without the drug. [6]
- Quantification: Construct a calibration curve and determine the concentration of nicorandil in the sample.

Method Validation

Both described methods should be validated according to the International Council for Harmonisation (ICH) guidelines to ensure their suitability for their intended purpose.[8] Key validation parameters are summarized below.

Parameter	Method A (UV)	Method B (Visible)	Acceptance Criteria
Linearity Range	5-40 µg/ml[5]	1.0-15.0 µg/ml[7]	Correlation coefficient (r ²) > 0.999
Accuracy (% Recovery)	Typically 98-102%	Typically 98-102%[7]	Within 98.0% to 102.0%
Precision (% RSD)	< 2%	< 2%	Relative Standard Deviation should not be more than 2%
Limit of Detection (LOD)	Dependent on instrument	~0.05 µg/ml	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Dependent on instrument	~0.15 µg/ml	Signal-to-Noise ratio of 10:1
Specificity	Potential for interference from UV-absorbing excipients.	High, as the reaction is specific to the oxidizing nature of nicorandil.	No interference at the analytical wavelength.

Conclusion

The spectrophotometric methods detailed in this application note provide simple, accurate, and precise means for the quantification of nicorandil in pharmaceutical preparations. The direct UV method is ideal for rapid, routine analysis, while the visible spectrophotometric method offers enhanced sensitivity and specificity. The choice of method will depend on the specific requirements of the analysis, including the concentration of the analyte and the nature of the sample matrix. Proper method validation is essential to ensure reliable and meaningful results.

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